

# Best practices for long-term storage of CX-6258

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CX-6258

Cat. No.: B15603966

[Get Quote](#)

## Technical Support Center: CX-6258

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **CX-6258**, a potent and selective pan-Pim kinase inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What is **CX-6258**?

A1: **CX-6258** is a synthetic organic small molecule that acts as a potent, reversible, and selective inhibitor of all three Pim kinase isoforms (Pim-1, Pim-2, and Pim-3)[1][2][3]. It has the chemical formula C<sub>26</sub>H<sub>24</sub>ClN<sub>3</sub>O<sub>3</sub> and a molecular weight of 461.9 g/mol [1]. It is used in cancer research due to its ability to block the phosphorylation of Pim kinase targets, which are involved in cell survival and proliferation[1][2].

Q2: What are the recommended long-term storage conditions for solid **CX-6258**?

A2: For long-term storage, solid **CX-6258** should be stored at -20°C[1][3]. Under these conditions, the compound is stable for at least four years[1]. For short-term storage, such as a few days to weeks, it can be kept at 0-4°C in a dry and dark place[3].

Q3: How should I store **CX-6258** once it is dissolved in a solvent?

A3: Once dissolved, it is recommended to store **CX-6258** solutions at -80°C for long-term storage (up to two years) or at -20°C for shorter periods (up to one year)[2]. To avoid

degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use vials[4][5].

Q4: What solvents can I use to dissolve **CX-6258**?

A4: **CX-6258** is soluble in dimethyl sulfoxide (DMSO) at concentrations of 5 mg/mL or 10 mM[1]. It is also soluble in DMF at 1 mg/mL[1].

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound appears degraded or shows reduced activity.	Improper storage conditions (e.g., exposure to light, moisture, or elevated temperatures).	Verify that the compound has been stored according to the recommended conditions (-20°C for solid, -80°C for solutions). If not, it is advisable to use a fresh vial of the compound for future experiments.
Repeated freeze-thaw cycles of the stock solution.	Always aliquot stock solutions into single-use volumes to minimize freeze-thaw cycles[4][5].	
Difficulty dissolving the compound.	The compound may have precipitated out of solution during storage.	Gently warm the solution and vortex or sonicate to aid in redissolving the compound. Ensure the solvent is fresh and of high purity.
Incorrect solvent or concentration.	Confirm the solubility of CX-6258 in your chosen solvent and prepare solutions within the recommended concentration range[1].	

## Data Presentation: Long-Term Storage Recommendations

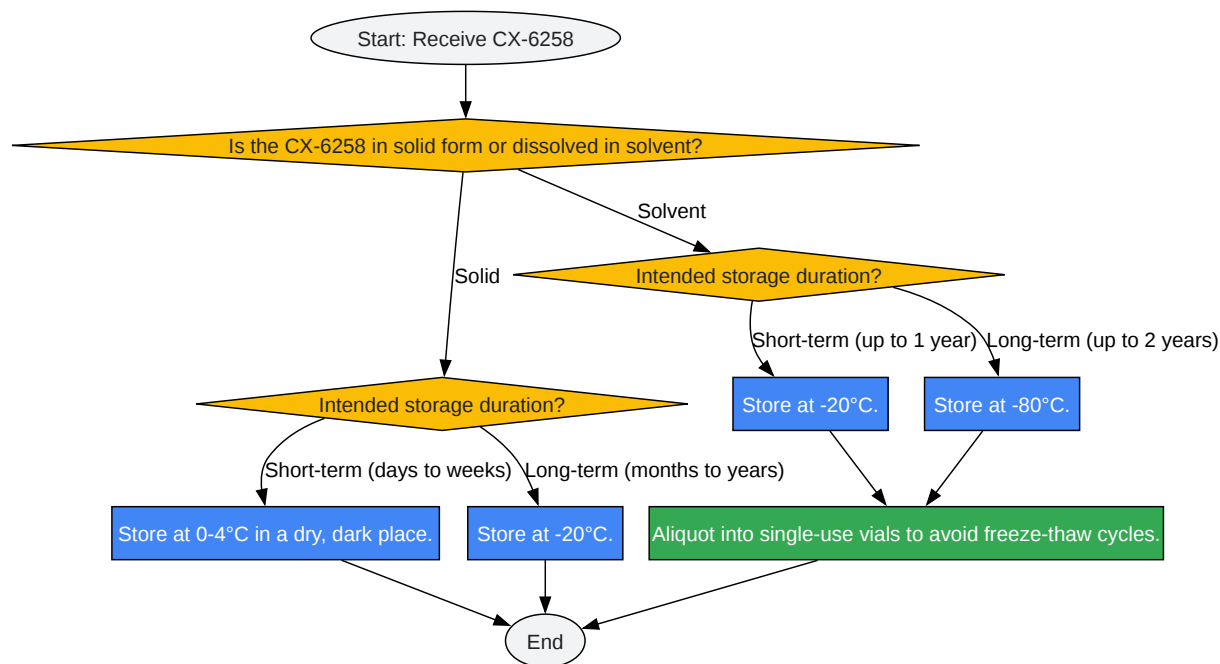
Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	≥ 4 years	<a href="#">[1]</a>
Solid Powder	-20°C	Months to years	<a href="#">[3]</a>
Solid Powder	0-4°C	Days to weeks	<a href="#">[3]</a>
In Solvent	-80°C	Up to 2 years	<a href="#">[2]</a>
In Solvent	-20°C	Up to 1 year	<a href="#">[2]</a>

## Experimental Protocols

Protocol for Reconstituting and Aliquoting **CX-6258**:

- Before opening, bring the vial of solid **CX-6258** to room temperature to prevent condensation of moisture.
- Add the appropriate volume of high-purity DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Vortex or sonicate the vial until the compound is completely dissolved.
- Dispense the stock solution into smaller, single-use, tightly sealed vials (aliquots).
- Label each aliquot clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -80°C for long-term storage.

## Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Decision workflow for the long-term storage of **CX-6258**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medkoo.com [medkoo.com]
- 4. benchchem.com [benchchem.com]
- 5. captivatebio.com [captivatebio.com]
- To cite this document: BenchChem. [Best practices for long-term storage of CX-6258]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15603966#best-practices-for-long-term-storage-of-cx-6258]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)